Technical Guide: Carbohydrazide Functional Groups in Organic Chemistry & Drug Design

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Compound of Interest

Compound Name:	*3-amino-5-methyl-1H-indole-2-carbohydrazide*
CAS No.:	*843617-46-9*
Cat. No.:	*B2410166*

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Executive Summary

This technical guide provides a comprehensive analysis of carbohydrazide functional groups, distinguishing between the specific reagent Carbohydrazide (

) and the broader class of Acyl Hydrazides (

). While the former serves as a critical oxygen scavenger and high-energy linker, the latter represents a "privileged structure" in medicinal chemistry, serving as a pharmacophore for anti-tubercular and anticancer therapeutics. This document details the electronic underpinnings of their reactivity (specifically the

-effect), synthetic pathways for heterocycle formation (1,3,4-oxadiazoles), and validated experimental protocols for laboratory implementation.

Part 1: Structural Dynamics & Reactivity Profile

The Electronic Architecture

The reactivity of the carbohydrazide moiety is governed by the

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-effect. This phenomenon occurs when an atom with a lone pair of electrons (the

-nitrogen) is adjacent to the nucleophilic center (the

-nitrogen).

- Alpha-Effect Mechanism: The lone pair on

  raises the ground-state energy of the electrons on

  through repulsion, significantly increasing nucleophilicity compared to standard amines.

- Resonance Stabilization: In acyl hydrazides (

  ), the carbonyl group withdraws electron density, creating an ambident nucleophile. The terminal nitrogen remains the primary nucleophilic site, but the carbonyl oxygen allows for tautomeric shifts (amido-imidol tautomerism), crucial for metal chelation and cyclization reactions.

Reactivity Visualization

The following diagram illustrates the core reactive sites and the electronic influences governing carbohydrazide behavior.

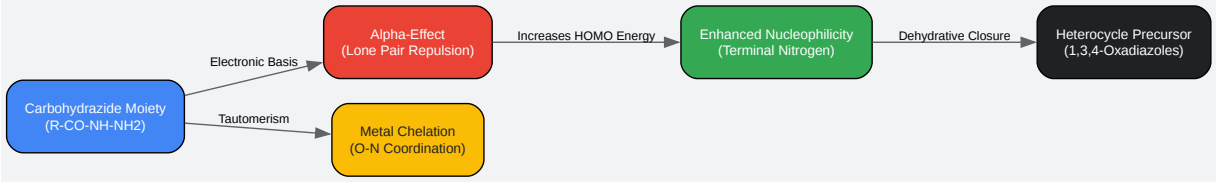

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Figure 1: Mechanistic map detailing the electronic origins of carbohydrazide reactivity, highlighting the

-effect and downstream synthetic utility.

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Part 2: Synthetic Ecosystem & Transformations

Synthesis of Carbohydrazide ( )

Historically produced via hydrazinolysis of phosgene (hazardous), modern "green" synthesis utilizes Dimethyl Carbonate (DMC). This pathway avoids chlorinated byproducts and aligns with sustainable chemistry principles.[1]

Reaction:

The "Privileged" Scaffold: Acyl Hydrazides in Pharma

In drug discovery, acyl hydrazides are not just intermediates; they are active pharmacophores.

- Mechanism of Action (Isoniazid): The hydrazide group acts as a "warhead." In Mycobacterium tuberculosis, the KatG enzyme oxidizes the hydrazide to an isonicotinoyl radical, which adducts with NAD+, inhibiting the InhA enzyme essential for cell wall synthesis.
- Heterocycle Formation: Acyl hydrazides are the primary precursors for 1,3,4-oxadiazoles, a bioisostere for carboxylic acids and esters that improves metabolic stability and lipophilicity.

Part 3: Experimental Protocols

Protocol A: Green Synthesis of Carbohydrazide

Target: High-purity Carbohydrazide for use as a linker or scavenger.

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Parameter	Specification
Reagents	Dimethyl Carbonate (DMC), Hydrazine Hydrate (80%)
Molar Ratio	1:2.1 (DMC : Hydrazine)
Solvent	Methanol (optional, reaction is often neat)
Temperature	Reflux (C)
Yield Target	>90%

Step-by-Step Workflow:

- Setup: Equip a 3-neck round-bottom flask with a reflux condenser, mechanical stirrer, and dropping funnel.
- Addition: Charge Hydrazine Hydrate into the flask. Heat to

  C.
- Reaction: Add Dimethyl Carbonate dropwise over 60 minutes. The reaction is exothermic; maintain temperature

  C.
- Reflux: Once addition is complete, reflux for 3–4 hours to ensure conversion of the intermediate (methyl carbazate) to carbohydrazide.
- Isolation: Cool to

  C. Carbohydrazide precipitates as white crystals.
- Purification: Filter and wash with cold methanol. Recrystallize from water/ethanol if necessary.[2]
- Validation: Melting point check (

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C) [1].

Protocol B: Cyclization of Acyl Hydrazide to 1,3,4-Oxadiazole

Target: Conversion of a hydrazide pharmacophore into a stable oxadiazole heterocycle.

Reagents: Acyl Hydrazide substrate, Phosphorus Oxychloride (ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

). Safety Warning:

is corrosive and reacts violently with water. Perform in a fume hood.

- Dissolution: Dissolve 1.0 eq of Acyl Hydrazide and 1.0 eq of Carboxylic Acid (if forming asymmetric) in dry

  (excess, acts as solvent).
- Reflux: Heat to reflux (

  C) for 4–6 hours. Monitor via TLC (Mobile phase: EtOAc/Hexane).
- Quenching: Cool the mixture to room temperature. Pour slowly onto crushed ice with vigorous stirring (Exothermic!).
- Neutralization: Adjust pH to ~7-8 using solid

  .
- Extraction: Extract the precipitate with Ethyl Acetate (

  mL).
- Drying: Dry organic layer over anhydrous

  and concentrate in vacuo.

Part 4: Visualization of Synthetic Pathways

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The following diagram outlines the divergent pathways available from a standard ester starting material, leading to either hydrazones (Schiff bases) or heterocycles.

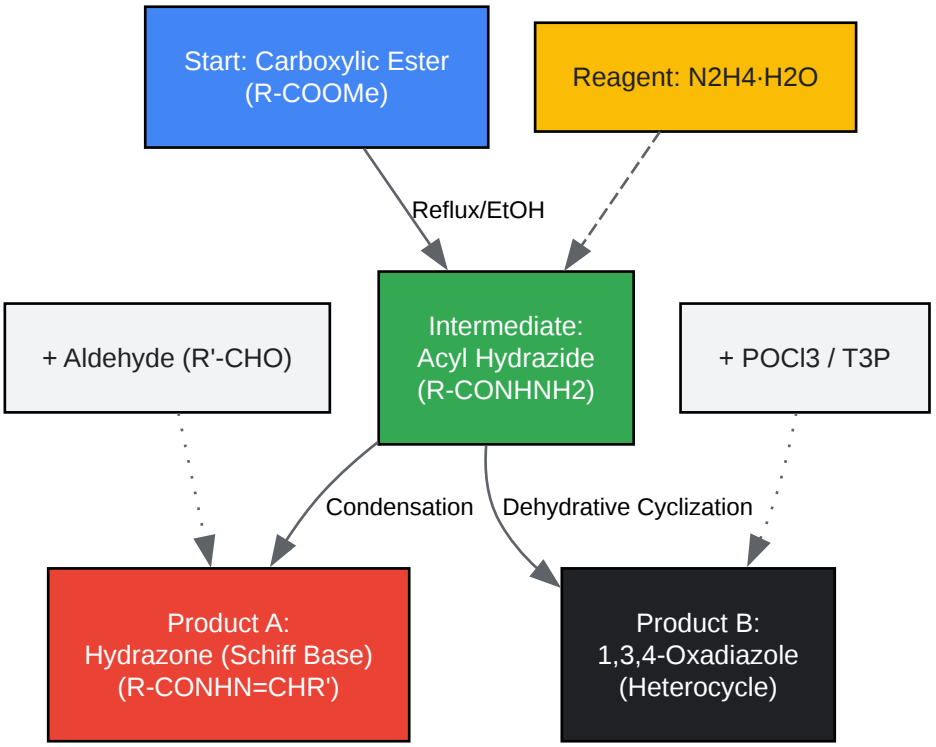

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Figure 2: Divergent synthetic pathways from acyl hydrazides, leading to bioactive hydrazones or stable oxadiazole heterocycles.

Part 5: Analytical Characterization (Self-Validation)

To ensure the integrity of the synthesized carbohydrazide derivatives, the following spectral markers must be verified:

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Technique	Diagnostic Marker	Interpretation
FT-IR	cm (Doublet)	stretching (Confirm Hydrazide formation)
FT-IR	cm	Amide I band. Disappearance indicates successful cyclization to Oxadiazole.
1H NMR	9.0 - 10.0 ppm (Broad singlet)	proton.
1H NMR	4.0 - 5.0 ppm (Broad singlet)	protons (exchangeable).
MS (ESI)		Mass peak usually corresponds to .

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